

1-Methyl-L-histidine-d5: Operational Disposal & Handling Guide[1]

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Compound of Interest

Compound Name: 1-Methyl-L-histidine-d5

CAS No.: 1795786-96-7

Cat. No.: B1146690

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Executive Safety Directive

Status:NON-RADIOACTIVE / STABLE ISOTOPE Hazard Classification: Low Hazard (GHS Unclassified) / General Chemical Waste

Immediate Operational Rule: Do NOT dispose of **1-Methyl-L-histidine-d5** (CAS: 1795786-96-7) in radioactive waste streams. Despite the "labeled" designation, this compound contains stable deuterium (

H) isotopes, not radioisotopes. Disposing of this as radioactive waste is a regulatory violation and incurs unnecessary financial costs.

Treat this compound as Solid Organic Chemical Waste for high-temperature incineration.

Technical Characterization & Disposal Logic

To ensure the integrity of your waste stream management, you must understand the physicochemical properties driving these disposal decisions. **1-Methyl-L-histidine-d5** is a modified amino acid used primarily as an internal standard in mass spectrometry (LC-MS/MS).

Physicochemical Data Table

Property	Specification	Operational Implication
Molecular Formula		Nitrogen-rich organic; suitable for fuel blending/incineration.
Molecular Weight	174.21 g/mol	N/A
Solubility	Water Soluble	Critical: Do not pour down drains.[1] While non-toxic, it increases Chemical Oxygen Demand (COD) in wastewater.
Stability	Stable under normal conditions	No risk of exothermic reaction in waste containers.
Isotope Type	Stable Deuterium (H)	NO half-life. NO radiation shielding required.

The Causality of Disposal Choice

- **Why Incineration?** Although amino acids are biologically benign, laboratory reagents are often contaminated with trace solvents or buffers. High-temperature incineration (Waste Code: Non-regulated Organic Solid) guarantees the destruction of the imidazole ring and prevents accumulation in municipal water systems.
- **Why Segregation?** Mixing deuterated standards with halogenated solvents or heavy metals complicates the waste profile, potentially triggering higher disposal fees or rejecting the waste stream at the treatment facility.

Step-by-Step Disposal Protocol

This protocol is designed as a self-validating system. If you cannot complete a step (e.g., cannot identify the solvent in a mixture), the system halts to prevent safety violations.

Phase A: Solid Waste (Pure Substance)

Applicable to: Expired powder, spilled solids, or contaminated weighing paper.

- Containment: Transfer the solid material into a clear, wide-mouth polyethylene (HDPE) or glass jar.
- Labeling: Apply a hazardous waste tag.
 - Constituents: Write "**1-Methyl-L-histidine-d5**" (99%) and "Deuterium Oxide" (trace, if applicable).
 - Hazard Checkbox: Select "Non-Hazardous" or "Irritant" (depending on local institutional policy for general reagents).
- Segregation: Place the jar in the Solid Organic Waste drum.
 - Validation Check: Ensure no oxidizers (e.g., nitrates, permanganates) are present in the same drum.

Phase B: Liquid Waste (Experimental Mixtures)

Applicable to: LC-MS eluents, stock solutions.

- Solvent Identification: Determine the matrix.
 - Scenario 1 (Aqueous/Methanol/Acetonitrile): This is the standard LC-MS mobile phase.
 - Scenario 2 (Acids/Bases): If $\text{pH} < 2$ or > 12 , neutralize before combining or use a dedicated Corrosive Waste stream.
- Bulking: Pour into the Flammable Organic Solvent carboy (due to Acetonitrile/Methanol content).
 - Note: The trace amount of **1-Methyl-L-histidine-d5** does not alter the waste classification of the bulk solvent.
- Logging: Record the addition on the carboy's log sheet.

Phase C: Empty Container Management (RCRA Compliance)

Applicable to: The original vendor vial.

- P-List Check: 1-Methyl-L-histidine is NOT a P-listed acutely hazardous waste [1].
- The "RCRA Empty" Standard:
 - Ensure all material has been physically removed (pouring/scraping).[2]
 - Verify less than 3% by weight remains [2].
- Defacing: Use a permanent marker to cross out the chemical name and the barcode on the vial label.
- Disposal:
 - Glass Vials: Place in the "Broken Glass/Sharps" container.[1]
 - Plastic Vials: Place in regular trash (if permitted by local EHS) or chemically contaminated trash.

Decision Logic Visualization

The following diagram maps the decision tree for disposing of **1-Methyl-L-histidine-d5**, ensuring compliance with segregation rules.



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Figure 1: Operational decision tree for segregating **1-Methyl-L-histidine-d5** waste streams based on physical state and solvent matrix.

Emergency Response (Spill Protocol)

In the event of a benchtop spill of the solid powder:

- PPE: Standard Nitrile gloves, Lab coat, Safety glasses. (Respiratory protection is generally not required for milligram quantities unless dust generation is significant).

- Containment: Do not use a vacuum (risk of aerosolization). Use a wet wipe or damp paper towel to capture the powder.
- Decontamination: Wipe the surface with 70% Ethanol or Isopropanol to remove residual organic film.
- Disposal: Place all wipes and gloves used in the cleanup into the Solid Chemical Waste container.

References

- U.S. Environmental Protection Agency. (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency. (2024). RCRA Empty Containers Guide (40 CFR 261.7).[2] Retrieved from [[Link](#)]

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Sources

- [1. Specific Instruction for Isotope Research Waste | Radiation Safety | University of Pittsburgh \[radsafe.pitt.edu\]](#)
- [2. sites.rowan.edu \[sites.rowan.edu\]](#)
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